

# Bergapten chemical structure and physicochemical properties

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## Compound of Interest

Compound Name: Bergapten

Cat. No.: B1666803

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An In-depth Technical Guide to the Chemical Structure and Physicochemical Properties of **Bergapten**

## Introduction

**Bergapten**, also known as 5-methoxypsoralen, is a naturally occurring furanocoumarin, a class of organic chemical compounds produced by numerous plant species.[1] It is particularly abundant in the essential oils of citrus fruits, such as bergamot orange, and in various plants from the Apiaceae (carrot) and Rutaceae (citrus) families.[1] This document provides a comprehensive overview of the chemical structure and physicochemical properties of **bergapten**, intended for researchers, scientists, and professionals in drug development. **Bergapten** has garnered significant interest for its diverse pharmacological activities, including anti-inflammatory, anticancer, and antimicrobial properties.[2][3] It is also utilized in photochemotherapy for skin disorders like psoriasis and vitiligo due to its photosensitizing effects when combined with UVA radiation.[4][5]

## Chemical Structure and Identification

**Bergapten** is structurally a derivative of psoralen, characterized by a linear fusion of a furan ring with a coumarin moiety.[6][7] Specifically, it is psoralen substituted with a methoxy group at the 5th position.[6] The molecule is nearly planar, which facilitates its intercalation into DNA.[7]

Below are the key chemical identifiers for **bergapten**:

Identifier	Value
IUPAC Name	4-methoxyfuro[3,2-g]chromen-7-one[6]
SMILES	<chem>COC1=C2C=CC(=O)OC2=CC3=C1C=CO3</chem> [6]
InChI	InChI=1S/C12H8O4/c1-14-12-7-2-3-11(13)16-10(7)6-9-8(12)4-5-15-9/h2-6H,1H3[6]
InChIKey	BGEBZHIAGXMEMV-UHFFFAOYSA-N[6]
CAS Number	484-20-8[6]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> O <sub>4</sub> [6]

## Physicochemical Properties

The physicochemical properties of a compound are critical for its absorption, distribution, metabolism, and excretion (ADME) profile, and thus for its development as a therapeutic agent. The key properties of **bergapten** are summarized in the table below.

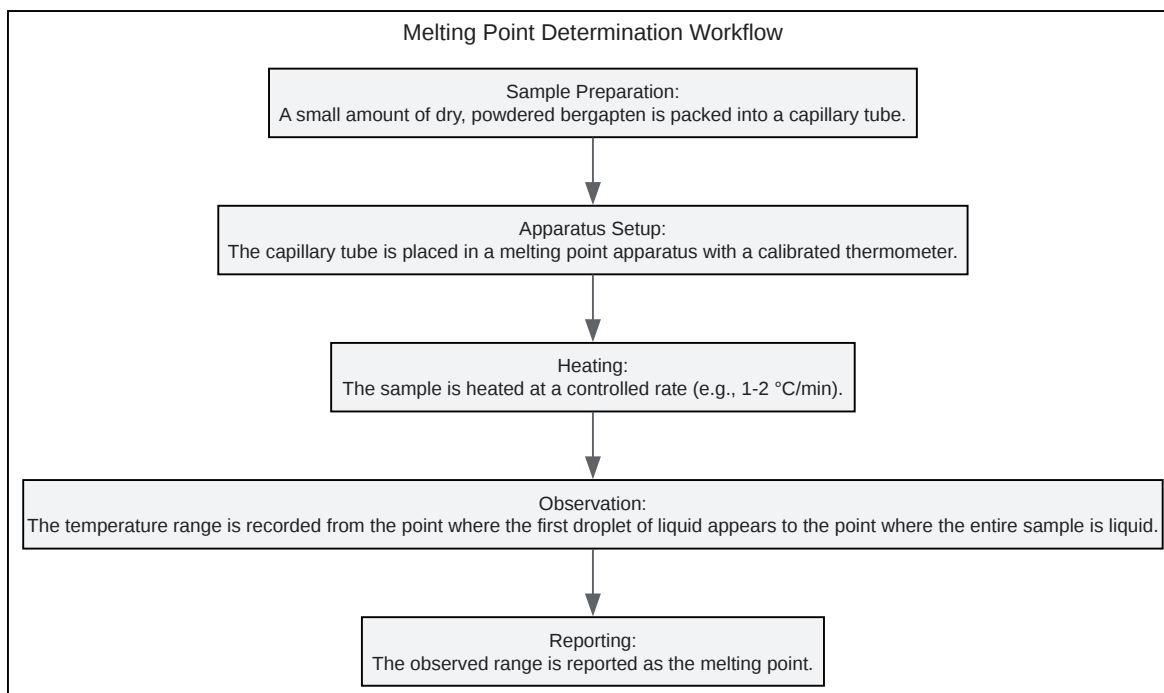
Property	Value	Source(s)
Molecular Weight	216.19 g/mol	[6][8]
Appearance	Grayish-white to pale yellow crystalline solid or powder	[6][9]
Melting Point	188 - 193 °C (sublimes)	[4][6][8]
Boiling Point	~412-413 °C (estimated)	[10]
Water Solubility	5 µg/mL; practically insoluble in boiling water	[6][11]
Solubility in Organic Solvents	Soluble in ethanol (~1 mg/mL), DMSO (~30 mg/mL), and DMF (~30 mg/mL); slightly soluble in chloroform, benzene, and glacial acetic acid	[6][12]
LogP (Octanol-Water Partition Coefficient)	2.0 - 2.3	[6][11]
pKa (Strongest Basic)	-2.8 (predicted)	[13]

## Experimental Protocols

Detailed experimental protocols for the determination of **bergapten**'s physicochemical properties are not always published in detail. However, standard methodologies are typically employed.

### Determination of Melting Point

A standard capillary melting point apparatus is commonly used.



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## Melting Point Determination Workflow

## Determination of Solubility

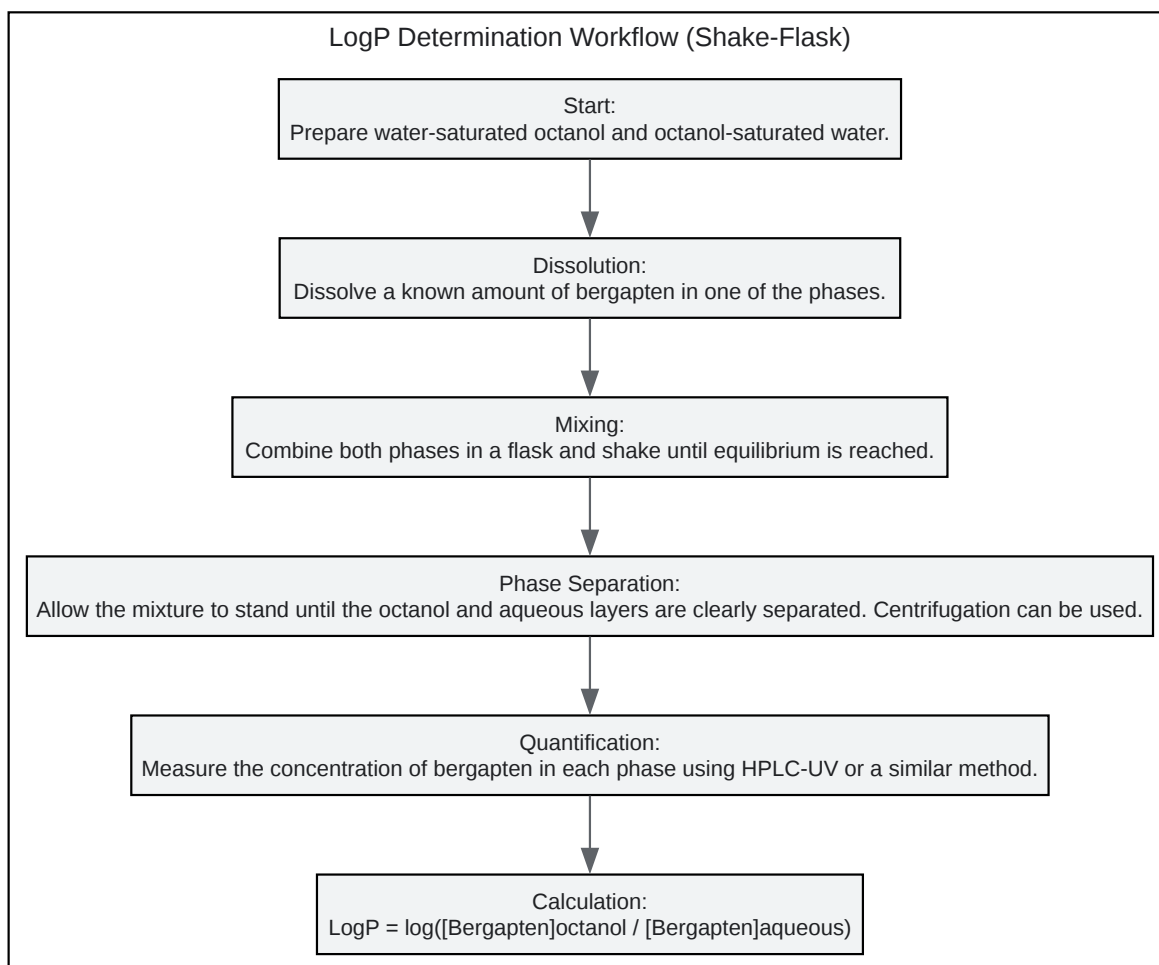
The shake-flask method is a conventional technique for determining the solubility of a compound in various solvents.

- **Preparation:** An excess amount of **bergapten** is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., using a mechanical shaker) at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Separation: The suspension is filtered or centrifuged to separate the undissolved solid from the saturated solution.
- Quantification: The concentration of **bergapten** in the clear, saturated solution is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection. The UV absorbance maxima for **bergapten** are at 222, 250, 260, 268, and 310 nm.<sup>[12][14]</sup>
- Calculation: The solubility is expressed in units such as mg/mL or g/L.

## Determination of LogP (Octanol-Water Partition Coefficient)

The shake-flask method is also the standard for experimental LogP determination.



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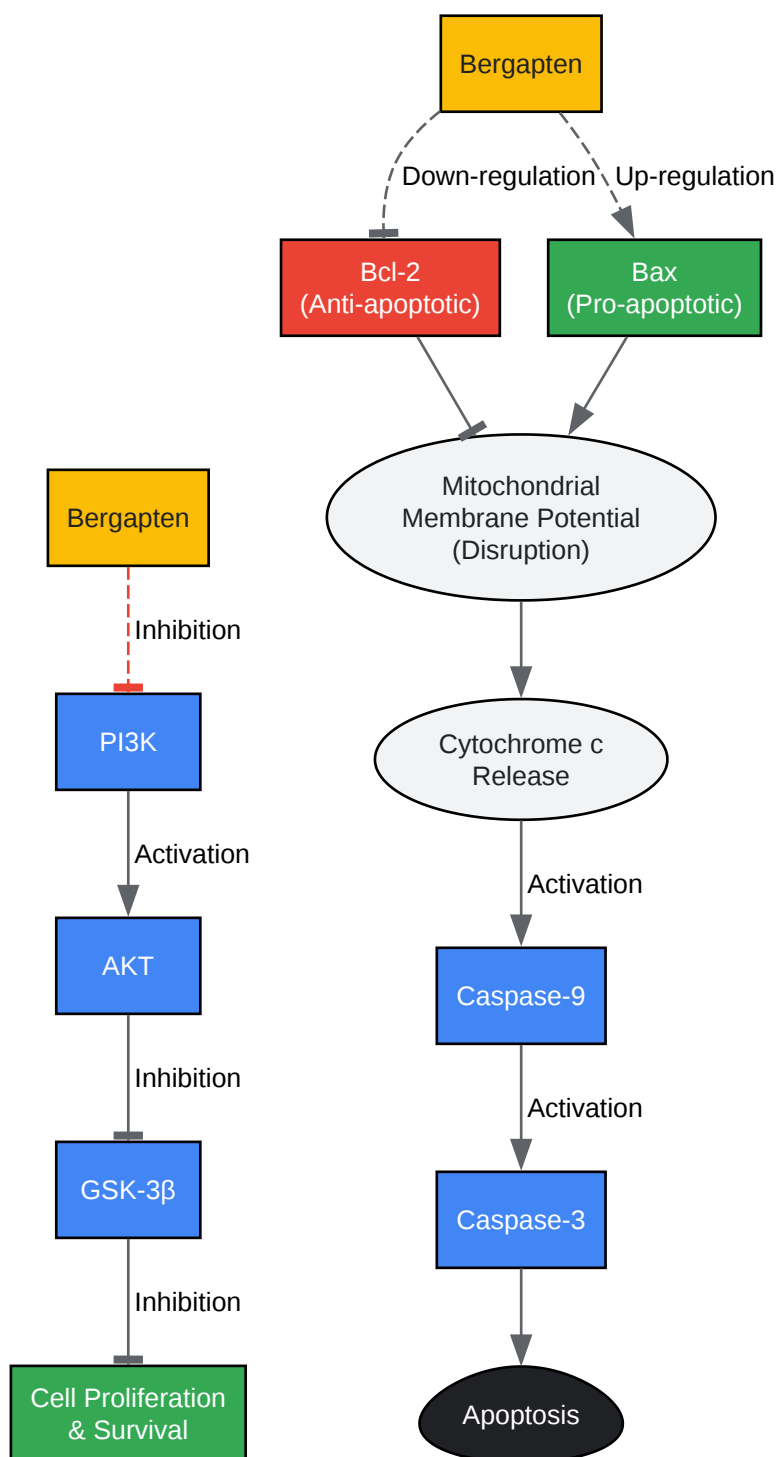
## LogP Determination Workflow

# Signaling Pathways Modulated by Bergapten

**Bergapten** exerts its pharmacological effects by modulating several key intracellular signaling pathways.<sup>[2]</sup> These interactions are central to its anti-inflammatory and anti-cancer activities.

## PI3K/AKT/GSK-3 $\beta$ Signaling Pathway

**Bergapten** has been shown to attenuate the PI3K/AKT/GSK-3 $\beta$  signaling pathway, which is often dysregulated in cancer.[15] By inhibiting this pathway, **bergapten** can suppress cell proliferation and induce apoptosis in cancer cells.



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